

# Application Notes and Protocols: Tazarotene in Combination with Phototherapy for Psoriasis

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## Compound of Interest

Compound Name: Tazarotene

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## Introduction

Psoriasis is a chronic, immune-mediated inflammatory skin disease characterized by hyperproliferation and abnormal differentiation of keratinocytes. Combination therapies are often employed to enhance efficacy and minimize side effects. The combination of topical tazarotene, a receptor-selective retinoid, with phototherapy has emerged as a valuable therapeutic option, demonstrating synergistic effects in the management of plaque psoriasis.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> This document provides detailed application notes, experimental protocols, and a summary of clinical data related to this combination therapy.

## Mechanism of Action

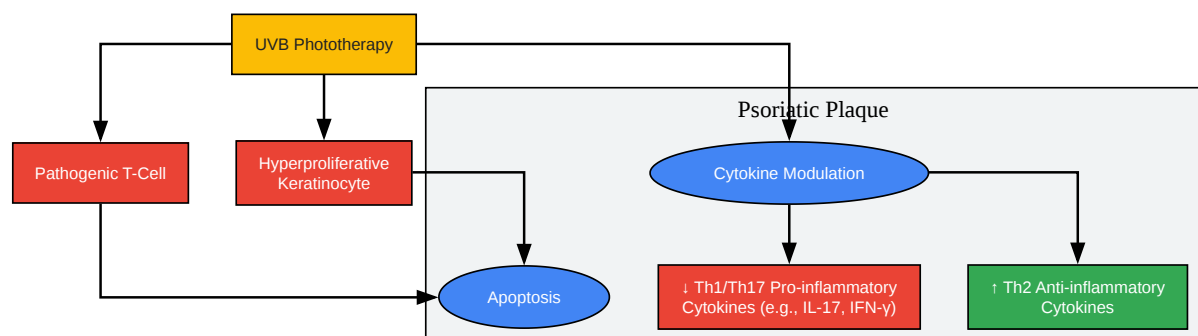
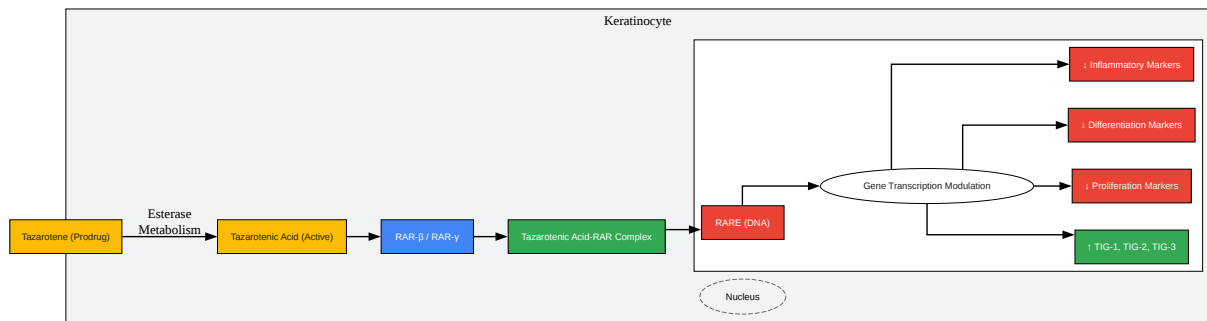
Tazarotene is a prodrug that is converted to its active form, tazarotenic acid.<sup>[5]</sup> This active metabolite selectively binds to retinoic acid receptors (RARs), specifically RAR- $\beta$  and RAR- $\gamma$ . This interaction modulates gene expression, leading to the normalization of keratinocyte differentiation and a reduction in proliferation. Tazarotene also upregulates tazarotene-induced genes (TIGs) 1, 2, and 3, which are thought to contribute to its anti-proliferative effects.

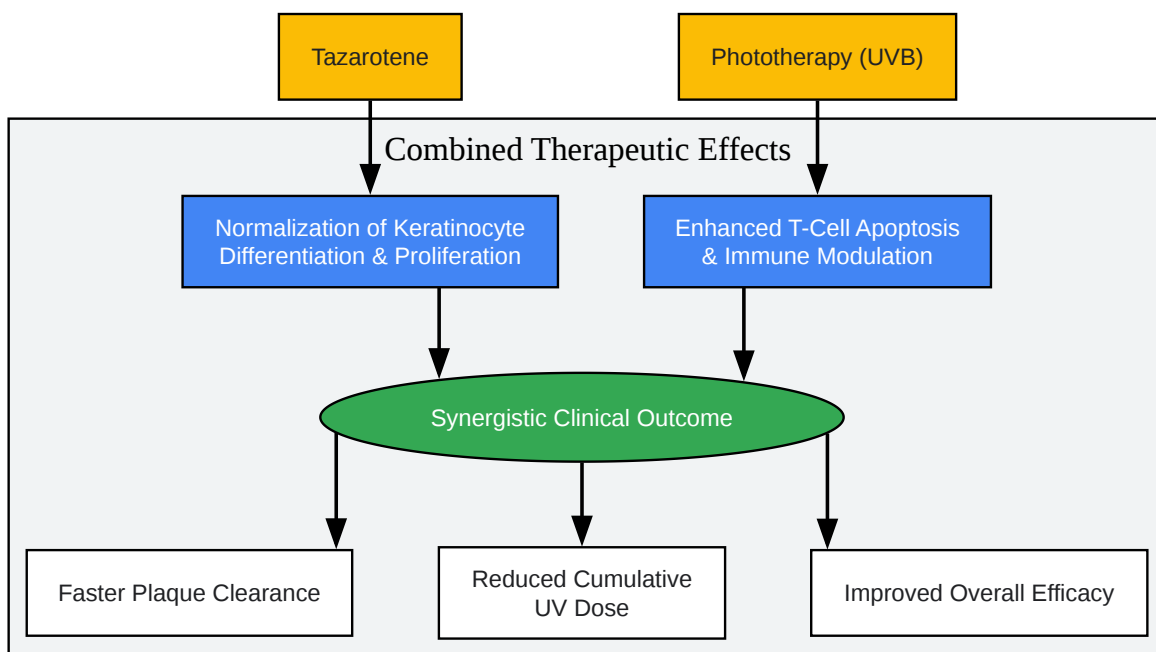
Phototherapy, particularly narrowband ultraviolet B (NB-UVB), exerts its therapeutic effect primarily through the induction of apoptosis in pathogenic T-lymphocytes within psoriatic plaques. This leads to a reduction in the inflammatory infiltrate and a modulation of the cytokine milieu, shifting from a pro-inflammatory Th1/Th17 response to a more regulated state.

The synergistic effect of combining tazarotene and phototherapy is believed to stem from their complementary mechanisms of action. Tazarotene's effects on keratinocyte differentiation and proliferation may render psoriatic plaques more susceptible to the apoptotic and immunomodulatory effects of phototherapy.

## Signaling Pathways

Below are diagrams illustrating the signaling pathways of tazarotene and phototherapy in the context of psoriasis treatment.





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## References

- 1. youtube.com [youtube.com]
- 2. 312-nanometer Ultraviolet B Light (Narrow-Band UVB) Induces Apoptosis of T Cells within Psoriatic Lesions - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Tazarotene gel with narrow-band UVB phototherapy: a synergistic combination in psoriasis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Receptor-selective retinoids for psoriasis: focus on tazarotene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. What is the mechanism of Tazarotene? [synapse.patsnap.com]

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